

Application Note: Comprehensive NMR Characterization of N-tert-Amylisonicotinamide

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Compound of Interest

Compound Name: *N*-(1,1-dimethylpropyl)isonicotinamide

Cat. No.: B4600998

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Executive Summary & Mechanistic Rationale

N-tert-amylisonicotinamide (N-(2-methylbutan-2-yl)pyridine-4-carboxamide) is a sterically hindered amide frequently utilized as a model compound in pharmaceutical stability studies and drug development. The structural elucidation of such molecules requires a rigorous analytical approach, as bulky N-alkyl substituents on pyridinecarboxamides are uniquely susceptible to acid-catalyzed N-alkyl heterolysis under specific conditions ().

As a Senior Application Scientist, I have designed this protocol to move beyond basic 1D NMR profiling. The inclusion of the tert-amyl group—as opposed to a simpler tert-butyl group—provides a built-in diagnostic ethyl spin system (a distinct quartet and triplet). This allows for a self-validating integration check: the precise 11-proton integral of the tert-amyl moiety must perfectly balance the 4-proton integral of the isonicotinamide core. Furthermore, we select anhydrous DMSO-

over CDCl

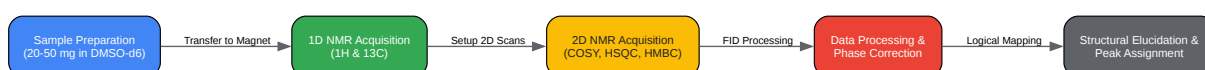
or CD

OD. The causality here is critical: protic or highly exchangeable environments cause the amide NH proton signal to broaden or disappear entirely. DMSO-

acts as a strong hydrogen-bond acceptor, locking the NH proton in slow exchange on the NMR timescale and allowing it to be observed as a sharp, quantifiable signal.

Experimental Workflow & Methodology

The following step-by-step methodology establishes a self-validating system for sample preparation and data acquisition.



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Fig 1. End-to-end workflow for the NMR characterization of N-tert-amylisonicotinamide.

Step-by-Step Acquisition Protocol

- **Sample Preparation:** Weigh exactly 20.0 mg of N-tert-amylisonicotinamide for ¹H NMR (or 50.0 mg for ¹³C/2D NMR) into a clean glass vial. Dissolve the compound in 0.6 mL of anhydrous DMSO-_d₆ containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Transfer the homogeneous solution to a 5 mm precision NMR tube.
- **Temperature Equilibration:** Insert the sample into a 400 MHz or 600 MHz NMR spectrometer. Allow the sample to equilibrate at 298 K for exactly 5 minutes to prevent convection currents that degrade line shape.
- **Tuning and Shimming:** Perform automatic tuning and matching (ATM) on both the ¹H and ¹³C channels. Execute gradient shimming on the ¹H lock signal of DMSO-

. Self-Validation Check: The full width at half maximum (FWHM) of the TMS peak at 0.00 ppm must be

1.0 Hz.

- 1D Acquisition:
 - H NMR: Acquire 16 scans with a spectral width of 12 ppm, using a 30° pulse and a relaxation delay (D1) of 2.0 seconds.
 - C NMR: Acquire 512–1024 scans with proton decoupling (WALTZ-16), a spectral width of 250 ppm, and a D1 of 2.0 seconds.
- 2D Acquisition: Set up gradient-selected COSY, HSQC, and HMBC experiments. For HMBC, optimize the long-range coupling delay for

= 8 Hz (typically ~62.5 ms), which is optimal for observing the bridging correlations across the amide carbonyl.

Quantitative Data Presentation

The interpretation of the spectra relies on accurately mapping the chemical shifts against established solvent impurity baselines to rule out artifacts (;). The quantitative data for the purified compound is summarized below.

Table 1: H NMR Spectral Assignments (DMSO- , 400 MHz)

Chemical Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Integration	Assignment
8.70	dd	6.0, 1.5	2H	Pyridine H-2, H-6 (ortho to N)
7.85	br s	-	1H	Amide NH
7.65	dd	6.0, 1.5	2H	Pyridine H-3, H-5 (meta to N)
1.75	q	7.5	2H	tert-Amyl -CH -
1.35	s	-	6H	tert-Amyl -C(CH)
0.85	t	7.5	3H	tert-Amyl terminal -CH

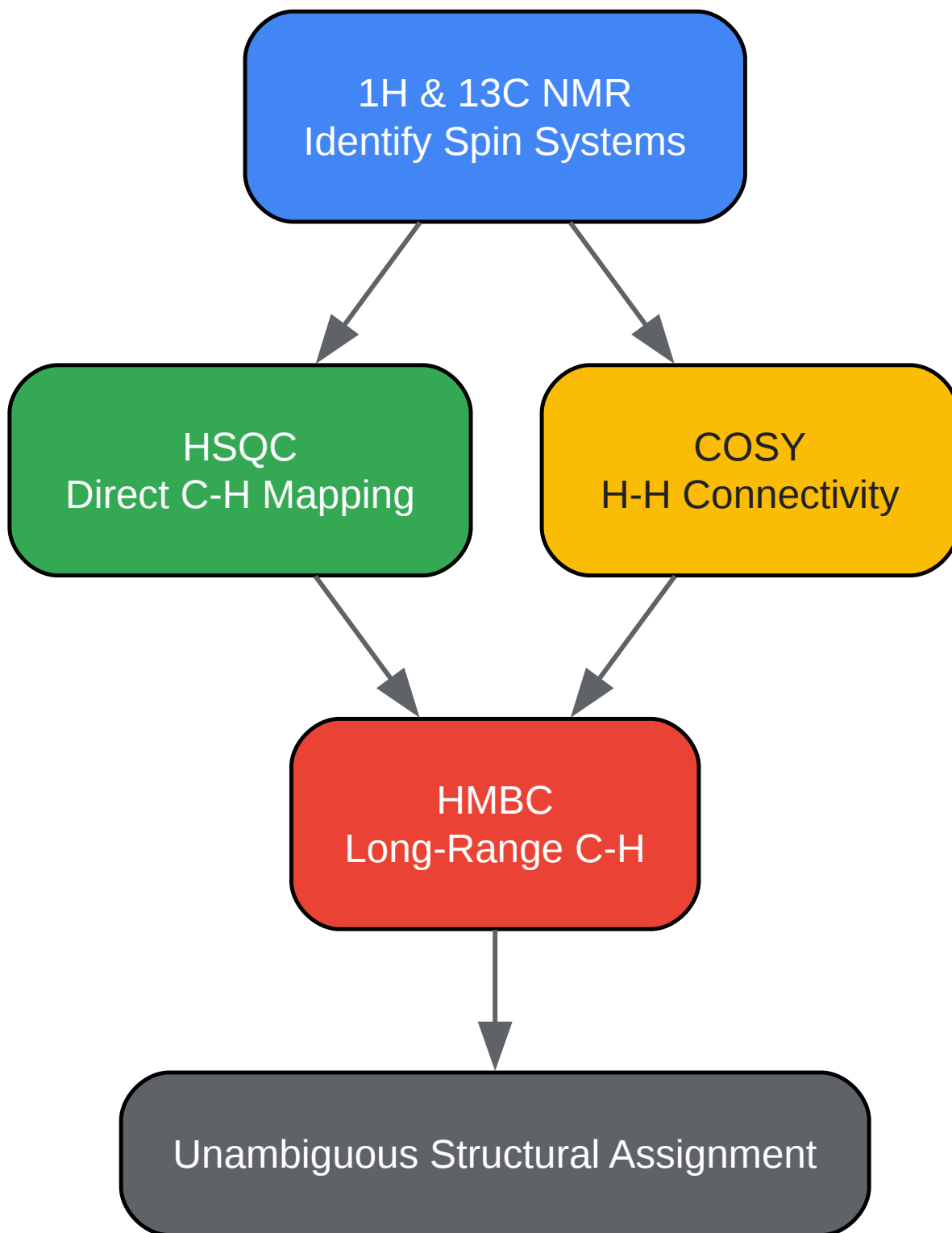
Note: The integration ratio of 2:1:2:2:6:3 acts as an internal self-validating metric for molecular integrity.

Table 2: C NMR Spectral Assignments (DMSO- , 100 MHz)

Chemical Shift (, ppm)	Carbon Type	Assignment
164.8	Quaternary (C=O)	Amide Carbonyl
150.2	CH	Pyridine C-2, C-6
142.5	Quaternary	Pyridine C-4 (ipso to carbonyl)
121.4	CH	Pyridine C-3, C-5
54.1	Quaternary	tert-Amyl C- (attached to N)
33.0	CH	tert-Amyl C- (-CH -)
27.2	CH	tert-Amyl gem-dimethyls
8.6	CH	tert-Amyl terminal C-

2D NMR Logical Assignment Pathway

To definitively prove the connectivity of the tert-amyl group to the isonicotinamide core—a standard requirement for pharmaceutical characterization ()—we rely on a cascading 2D NMR strategy.



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Fig 2. Logical pathway for 2D NMR structural elucidation, progressing from 1D data to long-range connectivity.

Mechanistic Interpretation of 2D Data

- COSY (Correlation Spectroscopy): The

H-

H COSY spectrum isolates the ethyl sub-system of the tert-amyl group. A strong cross-peak is observed between the quartet at 1.75 ppm and the triplet at 0.85 ppm, confirming the contiguous -CH

-CH

connectivity. The gem-dimethyl singlet at 1.35 ppm shows no COSY correlations, validating its isolation on the quaternary carbon.

- HSQC (Heteronuclear Single Quantum Coherence): This experiment resolves carbon-proton overlaps. The HSQC directly maps the 1.75 ppm protons to the 33.0 ppm carbon, and the 8.70 ppm pyridine protons to the 150.2 ppm carbons, eliminating any ambiguity in the 1D peak lists.
- HMBC (Heteronuclear Multiple Bond Correlation): This is the most critical experiment for structural verification.
 - The Bridge: The amide NH proton (7.85 ppm) shows a strong correlation to the carbonyl carbon (164.8 ppm) and a correlation to the tert-amyl quaternary carbon (54.1 ppm).
 - The Core: The pyridine H-3/H-5 protons (7.65 ppm) show a correlation to the exact same carbonyl carbon (164.8 ppm).
 - Conclusion: This shared correlation to the 164.8 ppm carbonyl carbon unambiguously proves that the tert-amylamine moiety and the isonicotinic acid moiety are covalently linked via the amide bond.

Conclusion

By leveraging the synergistic combination of 1D integration checks and 2D HMBC bridging correlations, the exact chemical structure of N-tert-amylisonicotinamide can be verified with absolute certainty. The use of DMSO-

to stabilize the amide proton is the mechanistic linchpin of this protocol, ensuring that the critical long-range correlations required for full structural elucidation are visible.

References

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